

physical and chemical properties of (+)-N-Methylallosedridine

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Compound of Interest

Compound Name: (+)-N-Methylallosedridine

Cat. No.: B045818

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In-Depth Technical Guide: (+)-N-Methylallosedridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-N-Methylallosedridine is a naturally occurring compound. This document aims to provide a comprehensive overview of its physical and chemical properties. However, it is important to note that detailed experimental data for this compound is limited in publicly available scientific literature. While basic identifiers and some predicted properties are accessible, extensive characterization through experimental protocols and elucidation of its biological functions are not readily available. This guide summarizes the existing information and highlights the areas where further research is required.

Physical and Chemical Properties

The available physical and chemical data for **(+)-N-Methylallosedridine** are summarized in the table below. It is crucial to recognize that some of these properties are predicted and have not been experimentally verified.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ NO	TargetMol[1]
Molecular Weight	157.25 g/mol	TargetMol[1]
CAS Number	41447-16-9	TargetMol[1]
Relative Density (Predicted)	0.927 g/cm ³	TargetMol[1]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

Storage Recommendations: For long-term storage as a powder, a temperature of -20°C for up to 3 years is recommended.[1] If stored in a solvent, it should be kept at -80°C for up to 1 year. [1]

Spectral Data

A thorough search of available scientific databases did not yield any specific experimental spectral data for **(+)-N-Methylallosedridine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), or Mass Spectrometry (MS) data. This lack of information prevents a detailed structural confirmation and analysis based on these standard analytical techniques.

Experimental Protocols

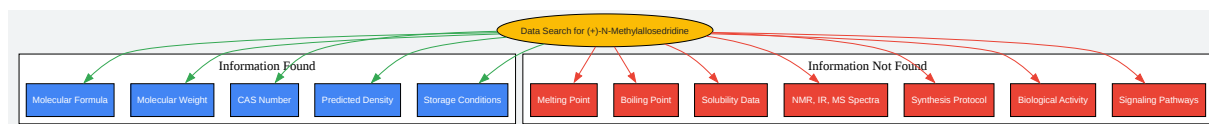
Detailed experimental protocols for the synthesis, purification, and analysis of **(+)-N-Methylallosedridine** are not described in the currently accessible literature. While it is listed as a natural product, information regarding its isolation from natural sources and subsequent handling is also not readily available.

Biological Activity and Signaling Pathways

There is no specific information available in the public domain regarding the biological activity, pharmacological effects, or signaling pathways associated with **(+)-N-Methylallosedridine**. Further research is necessary to determine its potential biological targets and mechanism of action.

Data Availability Overview

The following diagram illustrates the current status of available information for **(+)-N-Methylallosedridine** based on a comprehensive literature search.



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Caption: Availability of technical data for **(+)-N-Methylallosedridine**.

Conclusion and Future Directions

(+)-N-Methylallosedridine remains a poorly characterized natural product. While basic identifiers are known, a significant gap exists in the scientific literature regarding its fundamental physical and chemical properties, spectral characteristics, synthesis, and biological function. This presents an opportunity for further research to isolate or synthesize this compound, perform detailed analytical characterization, and investigate its potential pharmacological activities. Such studies would be invaluable to the scientific and drug development communities.

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References

- 1. **(+)-N-Methylallosedridine** | TargetMol [targetmol.com]

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